

Application Notes and Protocols: Reconstitution and Preparation of PRL 3195 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PRL 3195

Cat. No.: B15141186

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This document provides detailed protocols for the reconstitution and preparation of stock solutions of **PRL 3195**, a somatostatin-14 analog. Given that specific solubility data for **PRL 3195** is not readily available, these guidelines are based on general principles for handling peptides of similar characteristics.

Product Information

PRL 3195 is a synthetic peptide analog of somatostatin with a high affinity for the somatostatin receptor subtype 5 (sst5). As a peptide, its solubility is governed by its amino acid composition, including its overall charge and hydrophobicity.

Table 1: Summary of **PRL 3195** Characteristics and Handling

Property	Value	Source
Molecular Weight	1177.85 g/mol	
Appearance	White powder or solid	[1]
Storage Conditions	2-8°C in a dry, cool place	
Recommended Solvents	General peptide solvents (see protocol below)	General Peptide Guidelines
Stock Solution Storage	Aliquot and store at -20°C or -80°C	General Peptide Guidelines

Experimental Protocols

To prepare a stock solution of a specific concentration, use the following formula:

Volume of Solvent (mL) = [Amount of **PRL 3195** (mg) / Molecular Weight (g/mol)] / Desired Concentration (mM) x 1000

Example: To prepare a 10 mM stock solution from 1 mg of **PRL 3195**:

Volume of Solvent (mL) = [1 mg / 1177.85 g/mol] / 10 mM * 1000 = 0.0849 mL or 84.9 µL

Since specific solubility data for **PRL 3195** is unavailable, a step-wise approach is recommended to determine the optimal solvent. It is crucial to test the solubility of a small amount of the peptide first.

Materials:

- **PRL 3195** powder
- Sterile, nuclease-free water
- Dimethyl sulfoxide (DMSO)
- 0.1% Acetic Acid in sterile water
- 0.1% Ammonium Hydroxide in sterile water

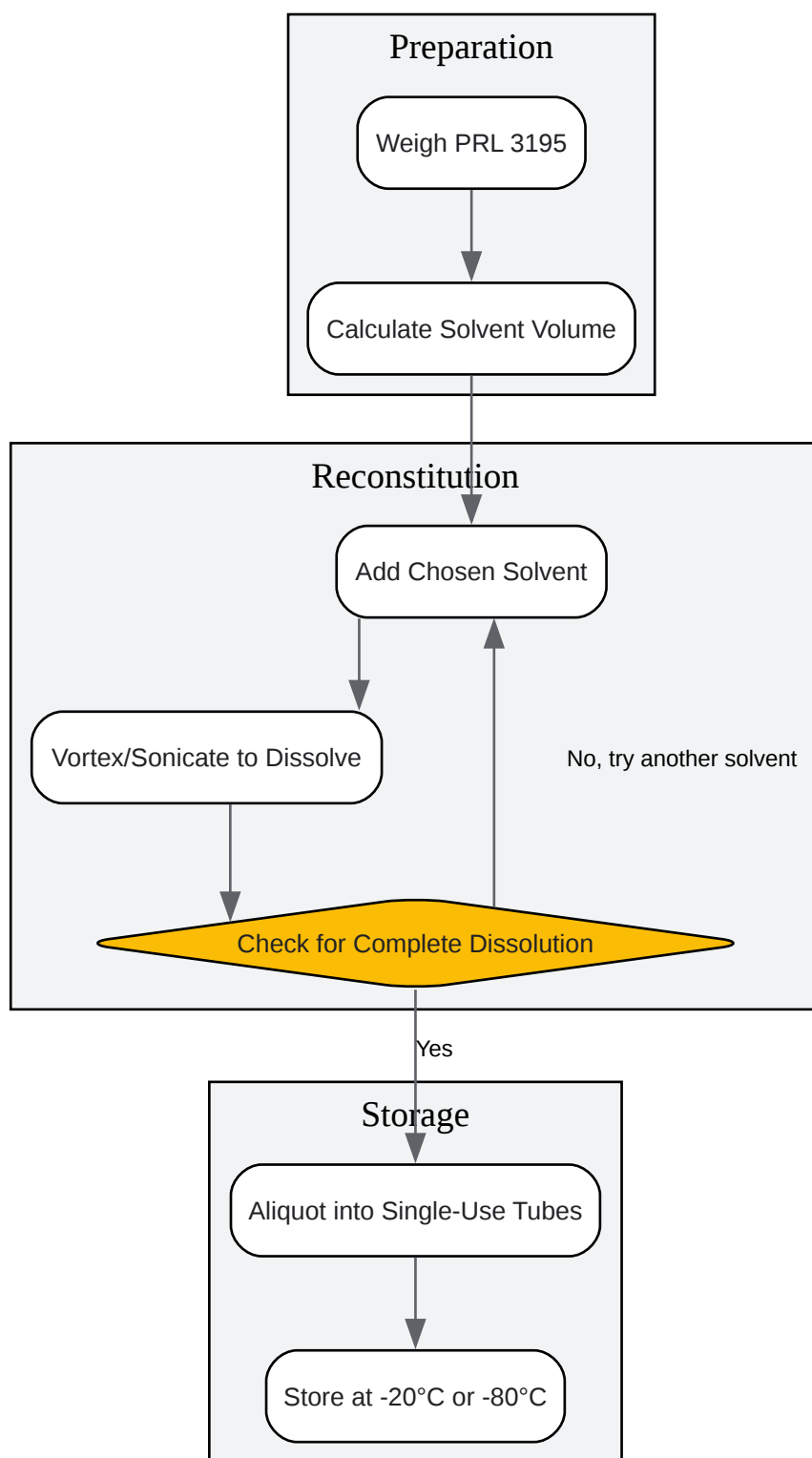
- Vortex mixer
- Ultrasonic bath
- Sterile polypropylene tubes

Procedure:

- Initial Solubility Test:
 - Begin with a small, accurately weighed amount of **PRL 3195**.
 - To determine if the peptide is acidic or basic, its isoelectric point (pI) would be needed. As this is not available, start with the most common solvents for peptides.
- Solvent Selection:
 - Step 2a: Sterile Water: Add a small amount of sterile water to the peptide. Vortex briefly. If it does not dissolve, proceed to the next step.
 - Step 2b: Acidic Solution: If the peptide is suspected to be basic, add a small amount of 0.1% acetic acid. Vortex. Many basic peptides will dissolve in an acidic solution.
 - Step 2c: Basic Solution: If the peptide is suspected to be acidic, add a small amount of 0.1% ammonium hydroxide. Vortex. Many acidic peptides will dissolve in a basic solution.
 - Step 2d: Organic Solvent: If the peptide is hydrophobic, it may not dissolve in aqueous solutions. In this case, use a minimal amount of DMSO to dissolve the peptide. Once fully dissolved, the solution can be diluted with an aqueous buffer appropriate for the experiment. Peptides with a high percentage of hydrophobic residues are generally poorly soluble in aqueous solutions; for these, dissolving in 100% organic solvent like DMSO, DMF, or acetonitrile is recommended before further dilution[1].
- Aiding Dissolution:
 - If the peptide is slow to dissolve, brief sonication in an ultrasonic bath can be beneficial. Be cautious to avoid excessive heating of the sample.

- Preparation of Stock Solution:
 - Once a suitable solvent is identified, carefully add the calculated volume of the solvent to the vial containing the **PRL 3195** powder.
 - Cap the vial tightly and vortex until the powder is completely dissolved. A clear solution with no visible particulates should be obtained.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
 - Store the aliquots at -20°C or -80°C for long-term stability.

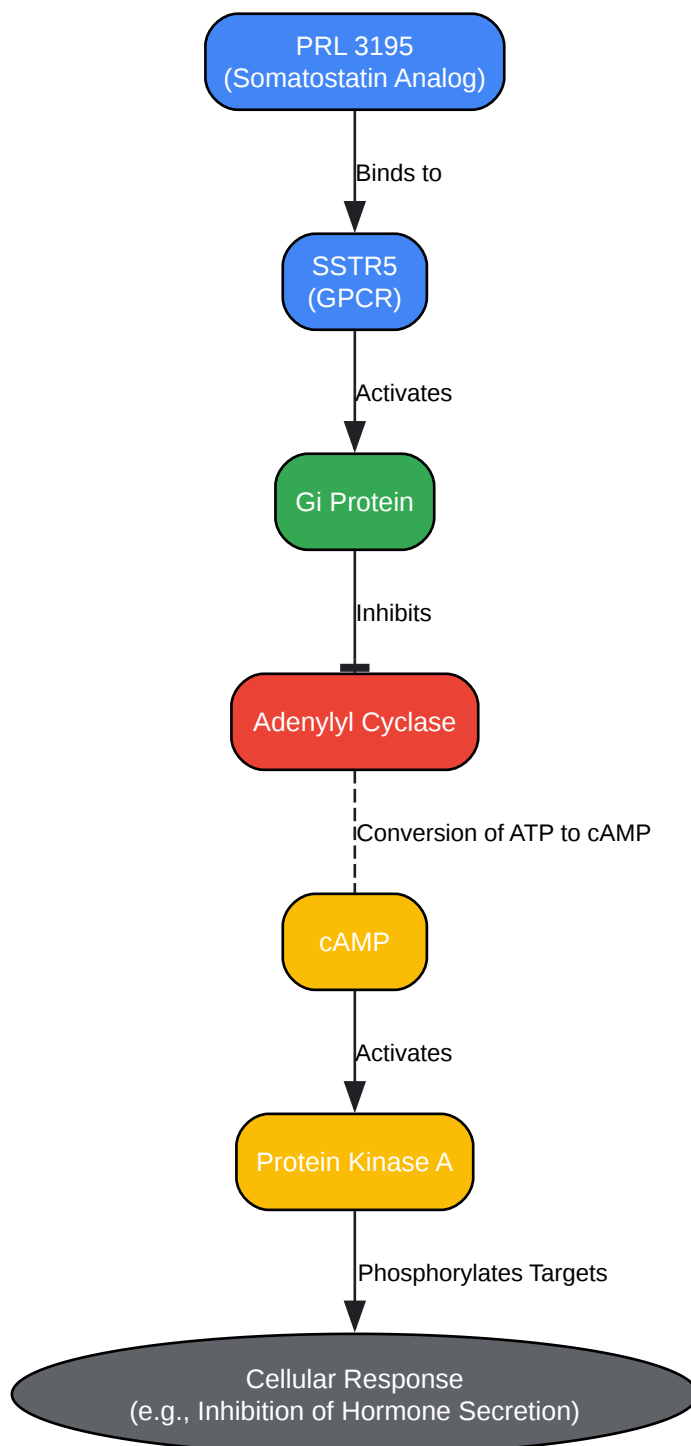
Visualizations



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Caption: Workflow for **PRL 3195** stock solution preparation.

This diagram illustrates a generalized signaling pathway for a somatostatin analog like **PRL 3195**, which is known to act on somatostatin receptors (SSTRs), a family of G-protein coupled receptors.



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References

- 1. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
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